

Lariciresinol 4-O-glucoside: Solubility Profiling & Handling Protocols

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Compound of Interest

Compound Name: *lariciresinol 4-O-glucoside*

CAS No.: 143663-00-7

Cat. No.: B125230

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Executive Summary

Lariciresinol 4-O-glucoside (CAS: 143663-00-7 / 107110-16-7) is a bioactive lignan glycoside found in medicinal plants such as *Isatis indigotica* (Ban-lan-gen) and *Sambucus williamsii*.^{[1][2]} Structurally, it consists of a tetrahydrofuran lignan backbone (lariciresinol) conjugated to a glucose moiety at the C4 position.^[1]

This structural duality—a lipophilic phenylpropanoid core coupled with a hydrophilic sugar—creates a distinct amphiphilic solubility profile.^[1] While the aglycone (lariciresinol) is poorly water-soluble, the glucosylation significantly alters its partition coefficient, enabling moderate aqueous compatibility while retaining high solubility in organic polar aprotic solvents.^{[1][2]}

Critical Handling Directive: For quantitative biological assays, Dimethyl Sulfoxide (DMSO) is the gold-standard solvent for primary stock preparation (up to 300 mM), preventing micro-precipitation that frequently occurs in pure aqueous or ethanolic stocks over time.^{[1][2]}

Physicochemical Properties & Solubility Profile

The solubility of **lariciresinol 4-O-glucoside** is governed by the competition between intermolecular hydrogen bonding (sugar-sugar interactions) and solvation energy.[\[1\]](#)[\[2\]](#)

Solvent Compatibility Table

Solvent System	Solubility Rating	Estimated Limit	Usage Context
DMSO (Anhydrous)	Excellent	> 150 mg/mL (300 mM)	Primary Stock Solution. Stable at -20°C.
Methanol (MeOH)	Good	~ 25–50 mg/mL	Extraction solvent; HPLC mobile phase. [1] [2]
Ethanol (EtOH)	Moderate	~ 10–20 mg/mL	Acceptable for in vivo vehicle (if diluted). [1] [2]
Water (Pure)	Low/Sparingly	< 1–5 mg/mL	Not recommended for stock. Risk of precipitation. [1] [2]
PBS / Culture Media	Good (Diluted)	< 100 µM	Stable only when diluted from DMSO stock (< 0.1% v/v). [1] [2]
Ethyl Acetate	Poor	Negligible	Used to wash away non-polar impurities. [1] [2]
n-Hexane	Insoluble	0 mg/mL	Used for defatting plant extracts. [1] [2]

Mechanistic Insight: The "Glycoside Rule"

The attachment of the

-D-glucopyranoside moiety at the C4 position introduces multiple hydroxyl groups (-OH), lowering the LogP (partition coefficient) compared to the aglycone.[\[1\]](#)[\[2\]](#)

- Aglycone (Lariciresinol): High LogP (~2.5).[1] Soluble in chloroform/ethyl acetate.[1]
- Glucoside (Lariciresinol 4-O-glc): Lower LogP (< 1.0).[1][2] The glucose tail acts as a "solubility anchor," pulling the molecule into polar layers (e.g., n-Butanol) during liquid-liquid partitioning, but it is not hydrophilic enough to grant free solubility in pure water at high concentrations.[1][2]

Strategic Protocol: Preparation of Stock Solutions

Objective: Create a stable, self-validating stock solution for cellular or enzymatic assays.

Materials

- **Lariciresinol 4-O-glucoside** (Purity ≥ 98% HPLC).[1][2][3][4][5]
- DMSO (Cell Culture Grade, Anhydrous).[1]
- Vortex mixer and Sonicator.[1][6]
- Amber glass vials (to prevent photodegradation).[1]

Protocol: 10 mM Stock Preparation

- Calculation:
 - Molecular Weight (MW): 522.54 g/mol .[1][7]
 - Target Concentration: 10 mM.
 - Target Volume: 1 mL.
 - Required Mass:
.[1]
- Weighing: Weigh exactly 5.22 mg of the powder into a sterile amber vial.
 - Note: If the compound is hygroscopic, equilibrate the vial to room temperature before weighing to avoid water uptake.[1][2]

- Solvation: Add 1.0 mL of Anhydrous DMSO.
- Dissolution:
 - Vortex vigorously for 30 seconds.
 - Checkpoint: Inspect visually.^[1] If particulates remain, sonicate in a water bath at 37°C for 5 minutes. The solution must be optically clear.
- Aliquot & Storage:
 - Dispense into 50 µL aliquots to avoid freeze-thaw cycles.
 - Store at -20°C (stable for 6 months) or -80°C (stable for 2 years).

Protocol: Aqueous Dilution (For Cell Culture)^{[1][2]}

- Step 1: Thaw the DMSO stock (10 mM).^[1]
- Step 2: Prepare intermediate dilution in culture media immediately before use.
- Step 3: Add stock dropwise to the media while vortexing.^{[1][2]}
 - Max DMSO Tolerance: Ensure final DMSO concentration is (v/v) to avoid solvent toxicity.^[1]
 - Precipitation Check: Inspect under a microscope.^[1] If crystals form, reduce the working concentration.^{[1][2]}

Case Study: Isolation Workflow

Understanding how **lariciresinol 4-O-glucoside** is isolated provides definitive proof of its solubility behavior.^{[1][2]} The following workflow demonstrates its separation from *Isatis indigotica* roots.

Logic: The compound is too polar for Hexane but often too polar for Ethyl Acetate (depending on the specific glycosylation pattern), typically partitioning into n-Butanol or remaining in the aqueous residue if not carefully salted out.^{[1][2]}

Visualization: Isolation & Partitioning Logic

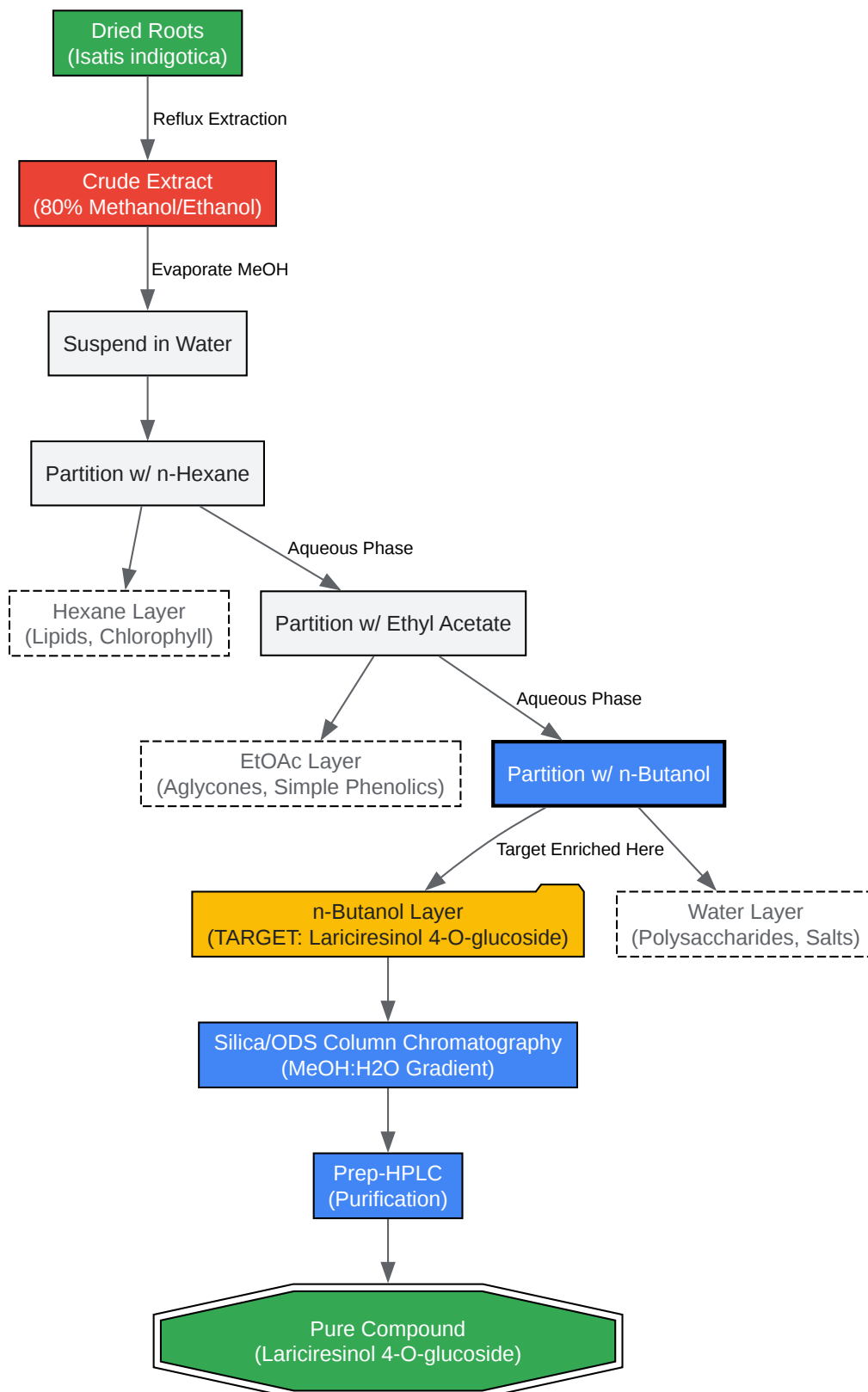
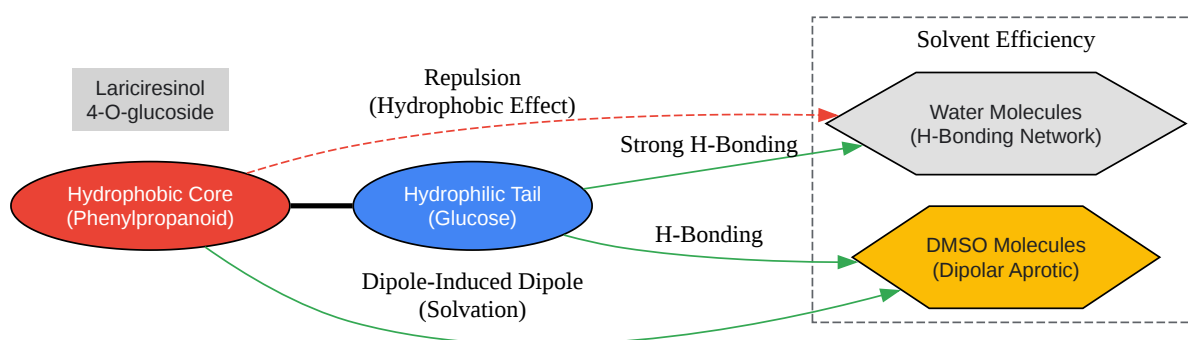
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Figure 1: Isolation workflow illustrating the solubility-driven partitioning of **Lariciresinol 4-O-glucoside**. The compound typically concentrates in the n-Butanol fraction due to its glycosidic polarity.[1][2]

Mechanistic Solvation Diagram

To understand why DMSO is required, we must visualize the molecular interactions.[1][2]



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Figure 2: Solvation mechanism.[1] Water solvates the sugar tail but repels the lignan core, leading to poor solubility.[1][2] DMSO effectively solvates both domains, preventing aggregation.[1][2]

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